

A Comparative Analysis of the Sensitivity of Silver Picrate and Lead Picrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Silver picrate

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This guide provides a detailed comparison of the sensitivity of two primary explosives: **silver picrate** and lead picrate. As metal salts of picric acid, both compounds are known for their high energy content and susceptibility to initiation.^[1] This document summarizes available experimental data on their sensitivity to impact, friction, and thermal stimuli, outlines the methodologies used for these assessments, and presents a generalized decomposition pathway.

Quantitative Data Summary

Direct quantitative comparison of **silver picrate** and lead picrate is challenging due to the limited availability of numerical sensitivity data for **silver picrate** under standardized testing conditions. The following table summarizes the available data.

Parameter	Silver Picrate	Lead Picrate
Impact Sensitivity	High sensitivity to shock, especially when dry.[2][3][4]	High strike sensitivity.[5][6]
Friction Sensitivity	High sensitivity to friction when dry.[2][3][4]	Low friction sensitivity when hydrated due to the presence of crystalline water; high sensitivity when anhydrous.[5][6]
Thermal Stability	Flammable solid; explodes upon exposure to heat when dry.[3]	Ignition Temperature: 270.75–327.15 °C (543.9–600.3 K).[5][7]

Detailed Sensitivity Analysis

Impact Sensitivity: Both **silver picrate** and lead picrate are highly sensitive to impact. Lead picrate has been consistently described as having high strike sensitivity in drop hammer tests.[5] While specific quantitative values are not readily available in the literature, it is recognized as a primary explosive that can be readily initiated by shock.[6][7] Similarly, dry **silver picrate** is known to be extremely sensitive to shock.[3][4] To mitigate this, it is commonly stored and handled as a wetted paste, typically with at least 30% water content, which significantly reduces its sensitivity.[2][4]

Friction Sensitivity: The friction sensitivity of these two compounds presents a notable point of contrast, largely influenced by hydration. Dry **silver picrate** is reported to be sensitive to friction, making it hazardous to handle in an anhydrous state.[3][4] Conversely, lead picrate often contains crystalline water, which imparts it with a relatively low friction sensitivity.[5] This property can be misleading, as anhydrous lead picrate is extremely sensitive to friction. The presence of water molecules in the crystal lattice is thought to absorb some of the frictional energy, thus requiring a greater stimulus for initiation.

Thermal Stability: Lead picrate exhibits a lower thermal stability than picric acid, with a reported ignition temperature range of 270.75–327.15 °C.[5][7] The decomposition of lead picrate occurs at lower temperatures than picric acid.[5] **Silver picrate** is also thermally sensitive and is considered a flammable solid that poses an explosion risk when heated, particularly in a dry

state.[3] The decomposition of metal picrates is influenced by the central metal ion, which affects the bond energies within the molecule and, consequently, its stability.[8]

Experimental Protocols

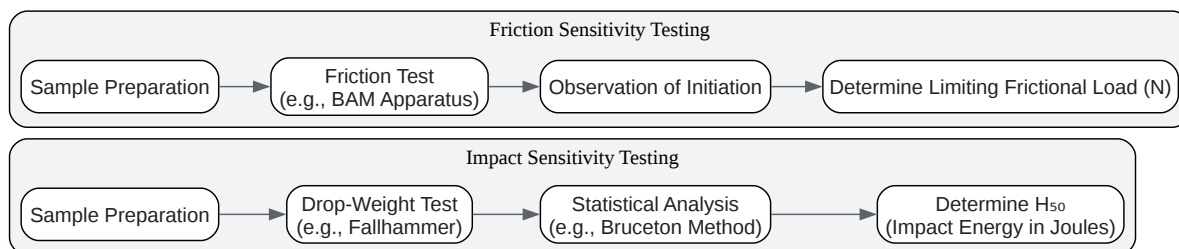
The sensitivity of energetic materials is determined through standardized experimental procedures. The following are descriptions of the common methods used to assess impact and friction sensitivity.

Impact Sensitivity Testing (Drop-Weight Method): This method is used to determine the impact energy required to cause an explosion of a test sample. A common apparatus is the "Fallhammer," where a known weight is dropped from varying heights onto a sample of the material. The procedure often follows the Bruceton "up-and-down" method, where the drop height is adjusted based on the outcome of the previous test (explosion or no explosion). The results are statistically analyzed to determine the drop height at which there is a 50% probability of initiation (H_{50}). This value, combined with the mass of the weight, is used to calculate the impact energy in Joules.

Friction Sensitivity Testing (BAM Friction Apparatus): The BAM (Bundesanstalt für Materialprüfung) friction tester is a standard instrument for assessing sensitivity to frictional stimuli.[9] The apparatus consists of a fixed porcelain peg and a moving porcelain plate, between which a small sample of the explosive is placed.[9] A weighted lever arm applies a specific load to the peg. An electric motor then moves the porcelain plate back and forth once over a set distance. The test is performed with increasing loads until an initiation (e.g., spark, sound, or explosion) is observed. The result is often reported as the load in Newtons (N) at which initiation occurs in a certain number of trials.[10][11]

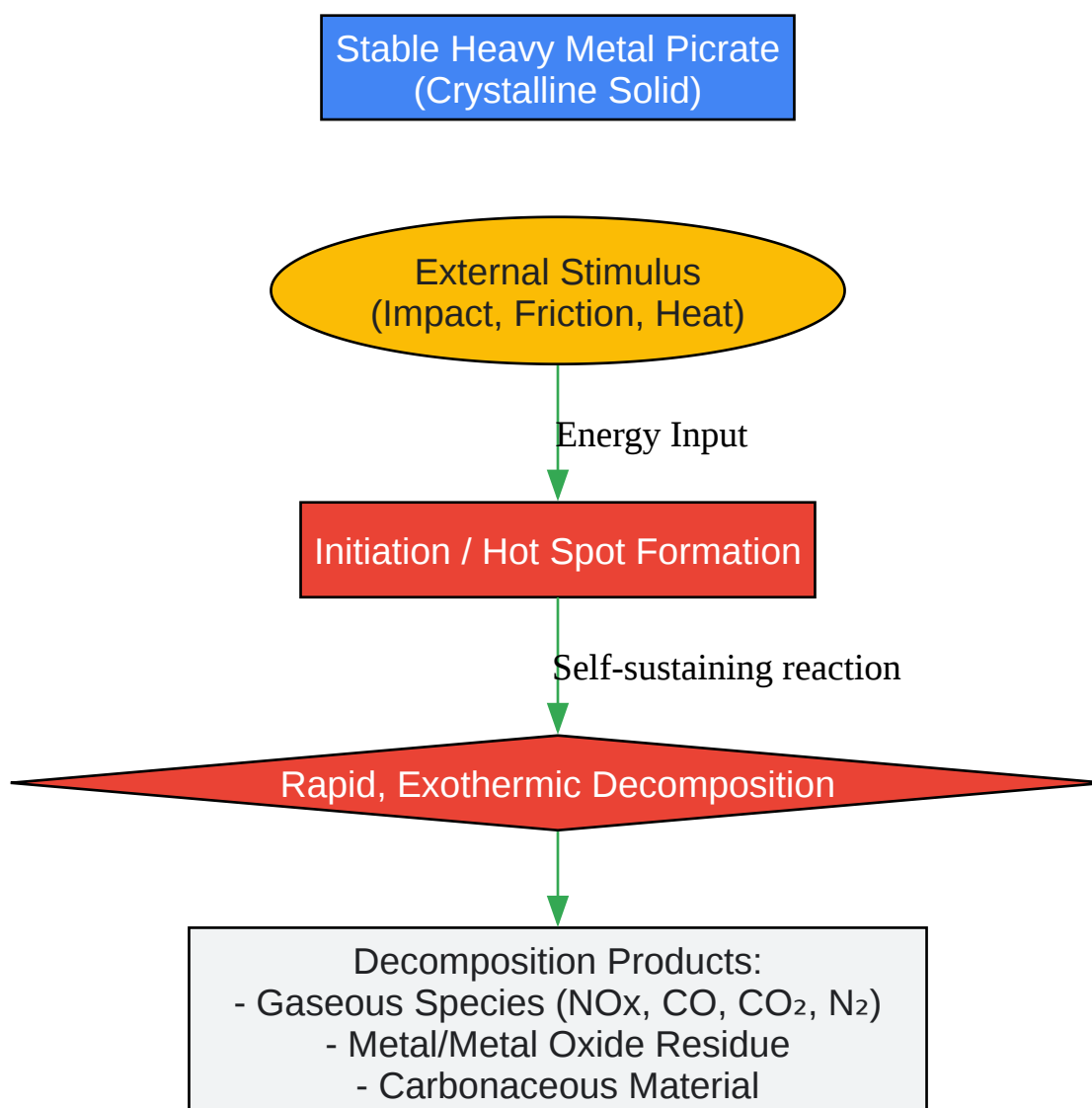
Logical and Workflow Diagrams

The diagrams below illustrate a generalized experimental workflow for sensitivity testing and the logical progression of the decomposition of a heavy metal picrate.



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Generalized workflow for impact and friction sensitivity testing.



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Generalized decomposition pathway for heavy metal picrates.

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- To cite this document: BenchChem. [A Comparative Analysis of the Sensitivity of Silver Picrate and Lead Picrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086978#comparing-the-sensitivity-of-silver-picrate-to-lead-picrate]

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